

Application of In_2Se_3 in Energy Storage

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: $m\text{-Se}_3$

Cat. No.: B15137670

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Indium Selenide (In_2Se_3) is a layered semiconductor material that has garnered attention for its potential as a high-capacity anode material in next-generation batteries. Its layered structure allows for the intercalation and deintercalation of ions, such as Li^+ and Na^+ , which is the fundamental mechanism for energy storage in rechargeable batteries.

Lithium-Ion Batteries

In_2Se_3 has been investigated as an anode material for lithium-ion batteries (LIBs), demonstrating promising performance in terms of specific capacity and cycling stability. The material undergoes a conversion and alloying reaction with lithium, contributing to its high theoretical capacity.

Sodium-Ion Batteries

The application of In_2Se_3 has also been extended to sodium-ion batteries (SIBs), which are considered a cost-effective alternative to LIBs due to the natural abundance of sodium. The larger ionic radius of Na^+ compared to Li^+ presents challenges for host materials, but the layered structure of In_2Se_3 can accommodate the sodiation and desodiation processes.

Quantitative Performance Data

The electrochemical performance of In_2Se_3 -based anodes in both lithium-ion and sodium-ion batteries is summarized in the tables below.

Table 1: Performance of In_2Se_3 in Lithium-Ion Batteries

Material Composition	Current Density	Initial Discharge Capacity (mAh/g)	Reversible Capacity (mAh/g)	Cycle Life	Coulombic Efficiency (%)
Hexagonal In ₂ Se ₃	Not Specified	High	-	620 cycles	~100
In ₂ Se ₃ /C Nanocomposite	1C	-	628	-	-

Table 2: Performance of In₂Se₃ in Sodium-Ion Batteries

Material Composition	Current Density (A/g)	Reversible Capacity (mAh/g)	Cycle Life
In ₂ Se ₃ /CoSe ₂ Heterostructure	5	297.5	2000 cycles
In ₂ Se ₃ /CoSe ₂ Heterostructure	10	205.5	2000 cycles
In ₂ Se ₃ /CoSe ₂ Heterostructure	20	371.6	-

Experimental Protocols

Detailed methodologies for the synthesis of In₂Se₃, electrode preparation, and electrochemical measurements are provided below.

Protocol 1: Hydrothermal Synthesis of In₂Se₃ Hollow Nanospheres

This protocol describes the synthesis of In₂Se₃(en) nano hollow spheres using a hydrothermal method.^[1]

Materials:

- Indium chloride (InCl_3)
- Selenium powder (Se)
- Ethylenediamine (en)
- Deionized water
- Hydrazine hydrate
- Absolute ethanol

Procedure:

- In a Teflon-lined stainless steel autoclave, add indium chloride and selenium powder.
- Prepare a mixed solvent of ethylenediamine, deionized water, and hydrazine hydrate.
- Add the mixed solvent to the autoclave, filling it to 60% of its total volume.
- Seal the autoclave and heat it to 180°C for 20-36 hours.
- After the reaction, allow the autoclave to cool down to room temperature naturally.
- Collect the product by centrifugation and wash it with absolute ethanol several times.
- Dry the final product in a vacuum oven.

Protocol 2: Electrode Preparation and Coin Cell Assembly

This protocol outlines the steps for fabricating In_2Se_3 -based electrodes and assembling CR2032 coin cells for electrochemical testing.

Materials:

- In_2Se_3 active material
- Carbon black (conductive agent)

- Polyvinylidene fluoride (PVDF) binder
- N-methyl-2-pyrrolidone (NMP) solvent
- Copper foil (current collector)
- Lithium metal foil (counter and reference electrode for LIBs)
- Sodium metal (counter and reference electrode for SIBs)
- Separator (e.g., Celgard 2400)
- Electrolyte (e.g., 1 M LiPF_6 in EC:DMC for LIBs; 1 M NaClO_4 in EC:DEC for SIBs)
- CR2032 coin cell components (casings, spacers, springs)

Procedure:

- Slurry Preparation:
 - Mix the In_2Se_3 active material, carbon black, and PVDF binder in a weight ratio of 80:10:10.
 - Add NMP solvent to the mixture and stir overnight to form a homogeneous slurry.
- Electrode Casting:
 - Cast the slurry onto a copper foil using a doctor blade.
 - Dry the coated foil in a vacuum oven at 80°C for 12 hours.
- Electrode Punching:
 - Punch the dried electrode sheet into circular discs with a diameter of 12 mm.
- Coin Cell Assembly (in an argon-filled glovebox):
 - Place the In_2Se_3 electrode in the center of the coin cell cathode case.

- Add a few drops of electrolyte to wet the electrode surface.
- Place the separator on top of the electrode.
- Add more electrolyte to wet the separator.
- Place the lithium/sodium metal counter electrode on the separator.
- Add a spacer and a spring.
- Place the anode cap on top and crimp the coin cell using a crimping machine.

Protocol 3: Electrochemical Measurements

This protocol details the electrochemical characterization of the assembled coin cells.

Equipment:

- Battery testing system (e.g., Landt, Maccor)
- Electrochemical workstation with a potentiostat/galvanostat

Procedure:

- Cyclic Voltammetry (CV):
 - Perform CV measurements to investigate the electrochemical reactions.
 - Set the voltage window (e.g., 0.01-3.0 V vs. Li/Li⁺ for LIBs).
 - Use a slow scan rate (e.g., 0.1 mV/s) for several initial cycles to stabilize the electrode.
- Galvanostatic Charge-Discharge Cycling:
 - Cycle the cells at various current densities to evaluate the rate capability and cycling stability.
 - Charge and discharge the cells within the specified voltage window.

- Record the capacity, coulombic efficiency, and energy density for each cycle.
- Electrochemical Impedance Spectroscopy (EIS):
 - Conduct EIS to study the charge transfer kinetics and impedance of the cell.
 - Apply a small AC voltage perturbation (e.g., 5 mV) over a frequency range (e.g., 100 kHz to 0.01 Hz).

Application in Supercapacitors: A General Protocol

While specific studies on In_2Se_3 for supercapacitors are not readily available, the following general protocol can be adapted to evaluate its potential.

Protocol 4: Supercapacitor Electrode Preparation and Testing

Procedure:

- Electrode Preparation:
 - Prepare a slurry as described in Protocol 2, but use a nickel foam or carbon cloth as the current collector.
- Symmetric Supercapacitor Assembly:
 - Assemble a symmetric two-electrode coin cell using two identical In_2Se_3 electrodes separated by a separator and soaked in an aqueous electrolyte (e.g., 1 M KOH or Na_2SO_4).
- Electrochemical Measurements:
 - Cyclic Voltammetry: Measure the CV curves at different scan rates (e.g., 5 to 100 mV/s) within a stable voltage window (e.g., 0-1 V for aqueous electrolytes).
 - Galvanostatic Charge-Discharge: Perform GCD tests at various current densities to calculate the specific capacitance.

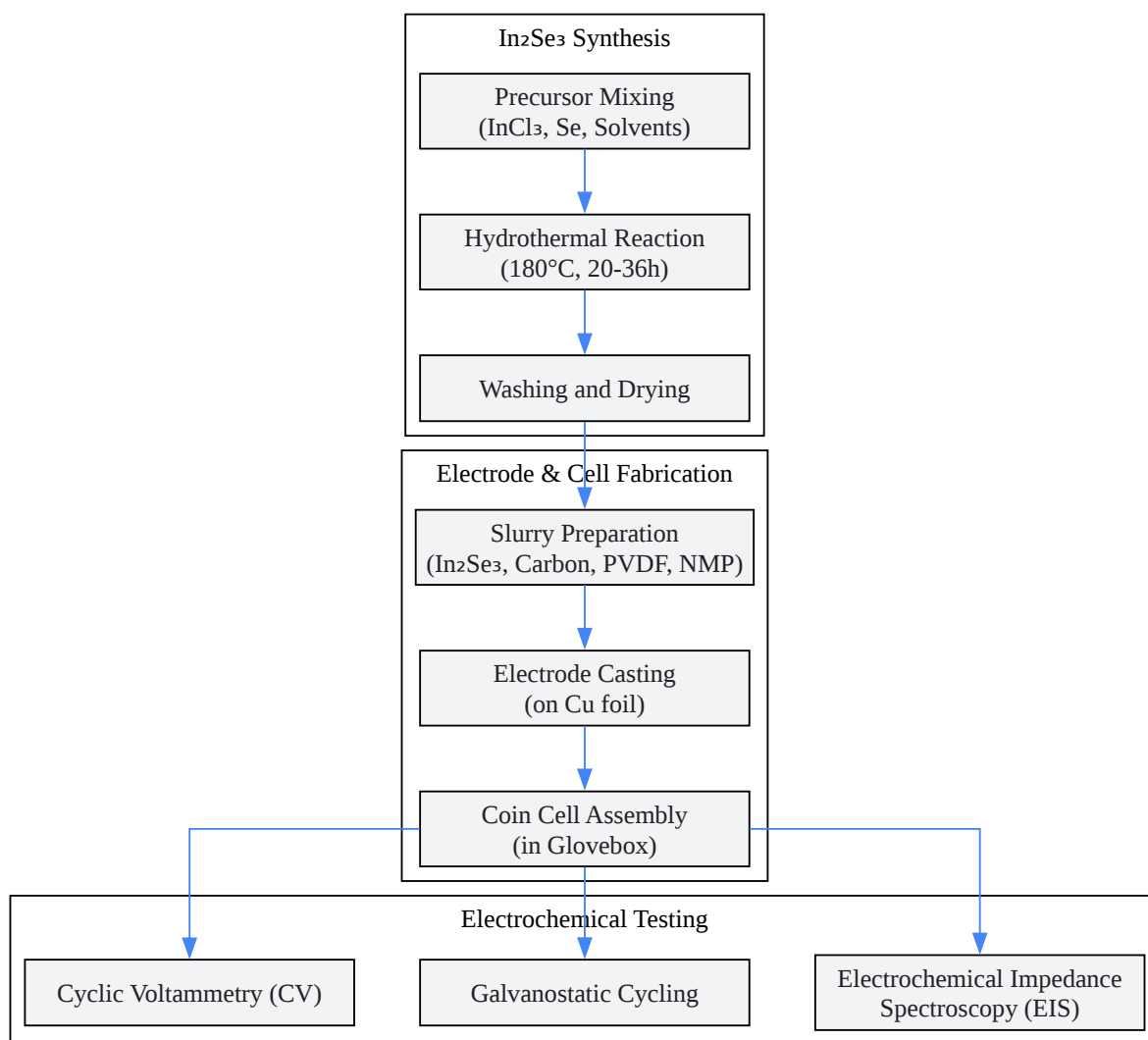
- EIS: Analyze the impedance characteristics of the supercapacitor.

Calculations:

- Specific Capacitance (C) from GCD: $C = (I \times \Delta t) / (m \times \Delta V)$, where I is the discharge current, Δt is the discharge time, m is the mass of the active material on one electrode, and ΔV is the voltage window.
- Energy Density (E): $E = (C \times \Delta V^2) / (2 \times 3.6)$ (in Wh/kg)
- Power Density (P): $P = (E \times 3600) / \Delta t$ (in W/kg)

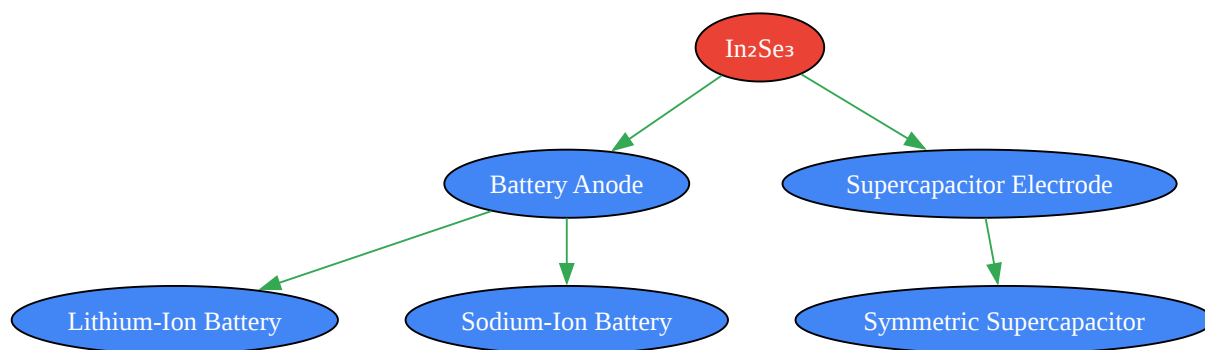
Visualizations

The following diagrams illustrate the experimental workflows and logical relationships in the application of In_2Se_3 for energy storage.



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Caption: Experimental workflow for In_2Se_3 -based battery fabrication and testing.



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Caption: Applications of In_2Se_3 in different energy storage devices.

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References

- 1. CN102925955B - Method for synthesizing In_2Se_3 (en) nanometer hollow spheres by hydrothermal method - Google Patents [patents.google.com]
- To cite this document: BenchChem. [Application of In_2Se_3 in Energy Storage]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15137670#application-of-m-se3-in-energy-storage]

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